

Physical properties of 2-Methyloxan-4-one: melting point, boiling point

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Compound of Interest

Compound Name: 2-Methyloxan-4-one

Cat. No.: B170226

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In-Depth Technical Guide: Physical Properties of 2-Methyloxan-4-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the key physical properties of **2-Methyloxan-4-one**, specifically its melting and boiling points. The information contained herein is intended to support research and development activities where this compound is utilized.

Core Physical Properties

2-Methyloxan-4-one, also known by its synonym 2-methyltetrahydro-4H-pyran-4-one, is a heterocyclic organic compound. An understanding of its physical properties is fundamental for its application in chemical synthesis and pharmaceutical development.

Data Presentation

The experimentally determined and reported physical properties of **2-Methyloxan-4-one** are summarized in the table below.

Property	Value	Conditions
Boiling Point	174.9 °C	at 760 mmHg[1]
Melting Point	Not available (Liquid at room temperature)	-
Appearance	Clear, colorless liquid[1]	Standard conditions

Note: While a specific melting point is not documented in the available literature, the description of **2-Methyloxan-4-one** as a liquid at room temperature indicates that its melting point is below standard ambient temperature.

Experimental Protocols

The following sections detail the generalized experimental methodologies for the determination of the boiling and melting points of a chemical substance like **2-Methyloxan-4-one**.

Determination of Boiling Point (Distillation Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and accurate method for determining the boiling point is through simple distillation.

Apparatus:

- Round-bottom flask
- Distillation head (still head)
- Condenser
- Receiving flask
- Thermometer
- Heating mantle or oil bath
- Boiling chips

Procedure:

- The liquid sample (**2-Methyloxan-4-one**) is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled. The thermometer is positioned in the distillation head such that the top of the thermometer bulb is level with the side arm leading to the condenser.
- The flask is gently heated. As the liquid boils, the vapor rises into the distillation head.
- The temperature is recorded when the vapor surrounds the thermometer bulb and a steady stream of distillate is collected in the receiving flask. This stable temperature is the boiling point of the liquid at the recorded atmospheric pressure.

Determination of Melting Point (Capillary Method)

Although **2-Methyloxan-4-one** is a liquid at room temperature, the following is a standard procedure for determining the melting point of a solid organic compound. This protocol would be applicable if the compound were to be solidified at a lower temperature.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Sample of the solid compound

Procedure:

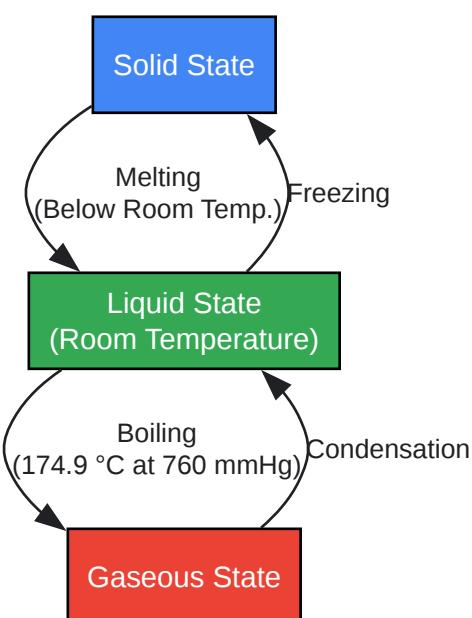
- A small amount of the finely powdered solid sample is packed into the closed end of a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate. An initial rapid heating can be used to approximate the melting point, followed by a slower, more precise heating rate (1-2 °C per minute) as the

approximate melting point is approached.

- The melting range is observed and recorded. The range begins at the temperature where the first drop of liquid appears (T1) and ends at the temperature where the entire solid has just turned into a clear liquid (T2). For a pure compound, this range is typically narrow (0.5-2 °C).

Logical Relationships

The physical state of **2-Methyloxan-4-one** is dependent on temperature. The following diagram illustrates this relationship based on its known boiling point.



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Physical State Transitions of **2-Methyloxan-4-one**

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References

- 1. 2-methyl-tetrahydropyran-4-one CAS 1193-20-0 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
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